

Personal protective equipment for handling H-DL-Glu(Ome)-OMe.HCl

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-DL-Glu(Ome)-OMe.HCl*

Cat. No.: B079792

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Essential Safety and Handling Guide for H-DL-Glu(Ome)-OMe.HCl

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **H-DL-Glu(Ome)-OMe.HCl** (CAS RN: 13515-99-6). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Assessment

According to the Safety Data Sheet (SDS) provided by TCI Chemicals, **H-DL-Glu(Ome)-OMe.HCl** is not classified as a hazardous substance or mixture under REGULATION (EC) No 1272/2008.^[1] However, it is recommended to handle the substance with care, avoiding contact with skin, eyes, and clothing.^[1]

Physical and Chemical Properties:

Property	Value
Appearance	White to off-white powder[2][3]
Molecular Formula	C ₇ H ₁₄ ClNO ₄ [4]
Molecular Weight	211.64 g/mol [2][4]
Melting Point	150-154 °C[2]
Solubility	Soluble in DMF (15 mg/ml), DMSO (10 mg/ml), Ethanol (5 mg/ml), and PBS (pH 7.2) (10 mg/ml).[5]
Storage	Store in a cool, shaded, and dry area in a tightly closed container, protected from moisture.[1] It is recommended to store at 0-8°C.[2]

Personal Protective Equipment (PPE)

While not classified as hazardous, the use of appropriate PPE is a standard and crucial laboratory practice to minimize exposure and ensure safety.

Recommended PPE for Handling **H-DL-Glu(Ome)-OMe.HCl**:

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Safety glasses or chemical safety goggles	To protect eyes from any airborne particles or accidental splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene)	To prevent skin contact. Gloves should be powder-free to avoid contamination of the work area. [6]
Body Protection	Laboratory coat	To protect skin and personal clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation.	A NIOSH-approved respirator (e.g., N95) may be considered if handling large quantities or if there is a potential for significant dust generation.

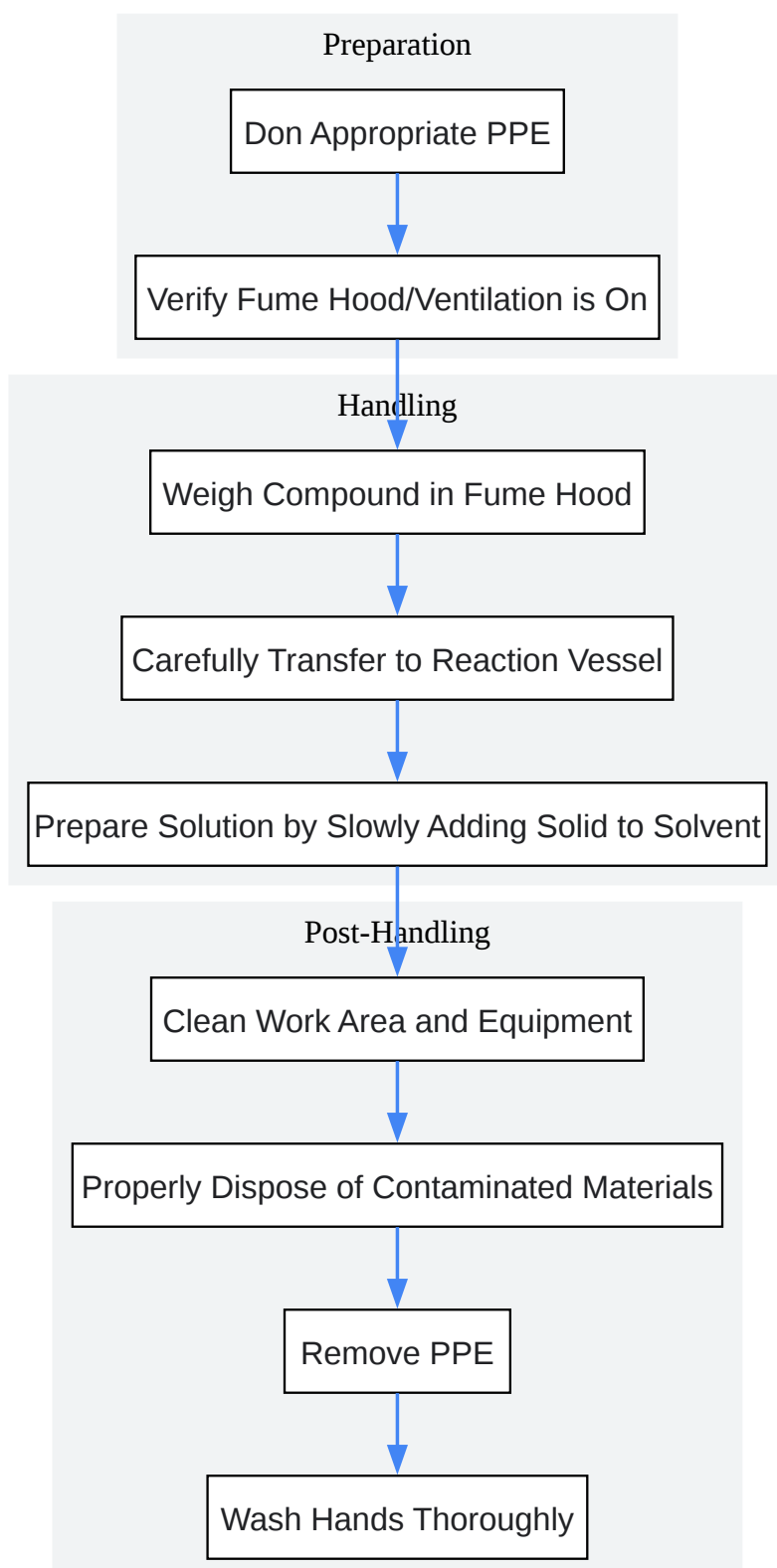
Operational Plan: Step-by-Step Handling Procedure

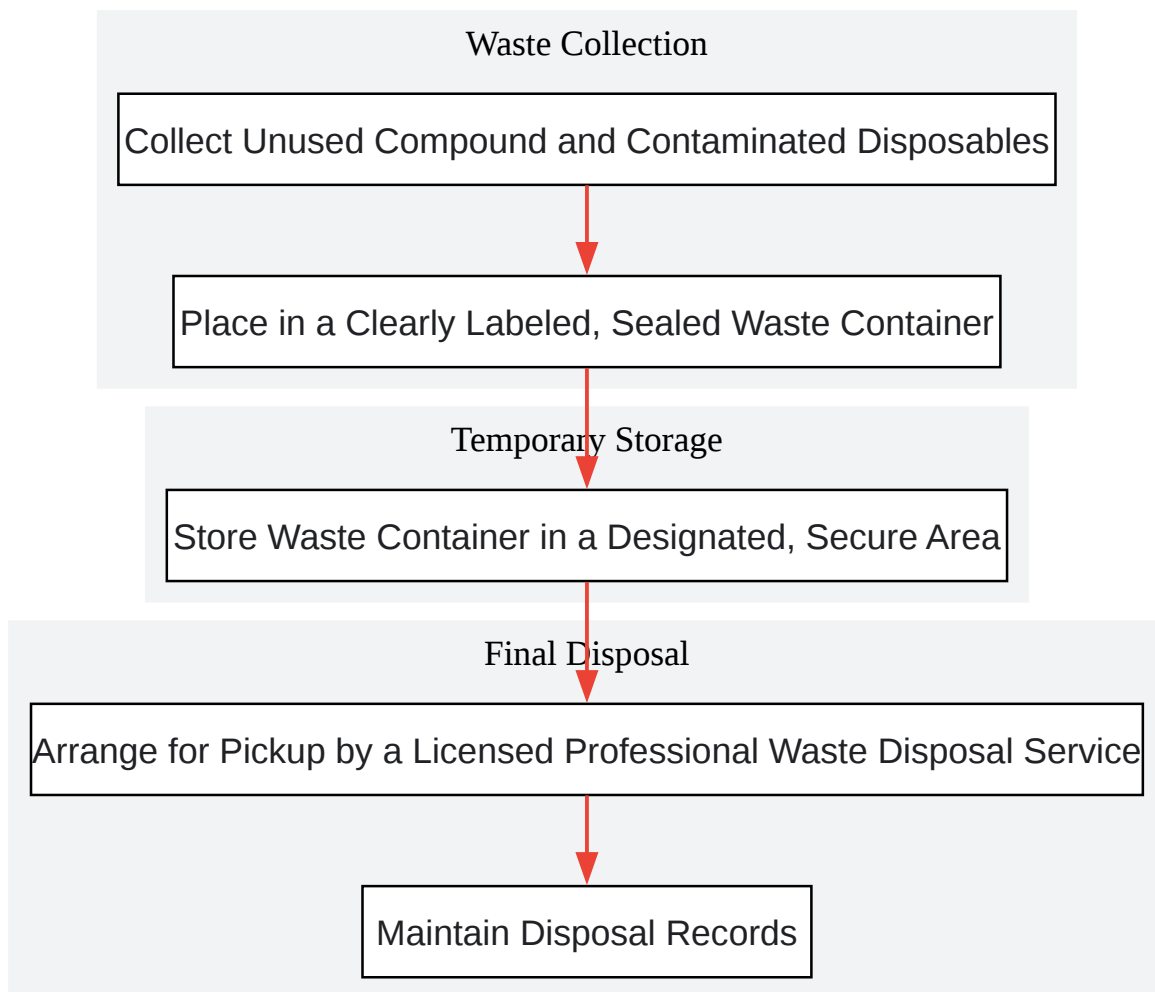
A systematic approach to handling **H-DL-Glu(Ome)-OMe.HCl** is essential to minimize the risk of exposure and contamination.

Pre-Handling Checklist:

- Ventilation: Ensure the work area, preferably a chemical fume hood or an area with local exhaust ventilation, is operational.[\[1\]](#)
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower and eyewash station.
- Spill Kit: Have a chemical spill kit suitable for powdered materials readily accessible.
- Review SDS: Familiarize yourself with the Safety Data Sheet for **H-DL-Glu(Ome)-OMe.HCl**.

Handling Workflow:





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- To cite this document: BenchChem. [Personal protective equipment for handling H-DL-Glu(Ome)-OMe.HCl]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079792#personal-protective-equipment-for-handling-h-dl-glu-ome-ome-hcl]

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